

# Platyphylline Metabolism by Cytochrome P450

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## Compound Focus: Platyphylline

CAS No.: 480-78-4

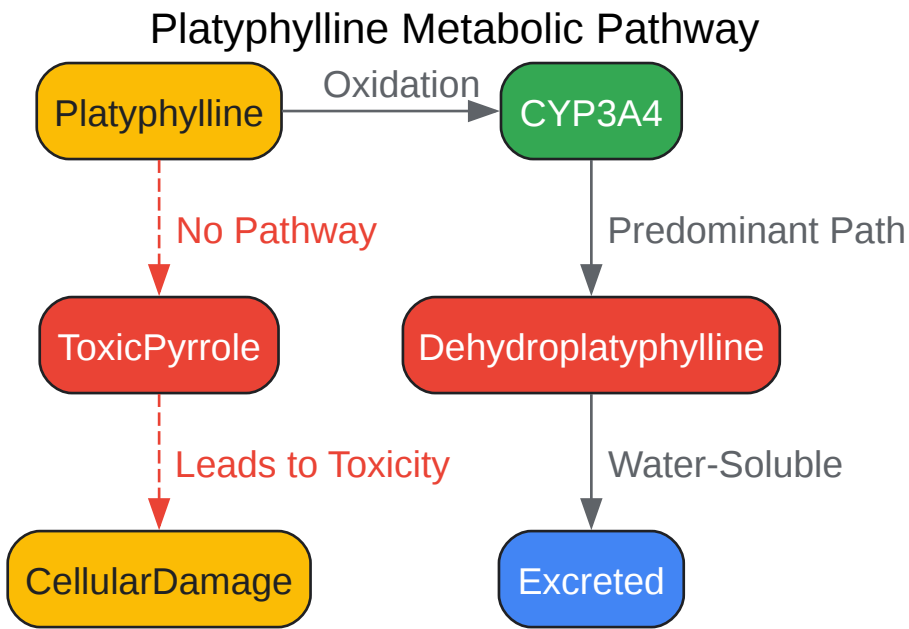
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The core information on **platyphylline** metabolism comes from a key study which confirms that this platynecine-type pyrrolizidine alkaloid is metabolized by Cytochrome P450 enzymes, but via a non-toxic pathway [1].

- **Primary Metabolizing Enzyme:** The oxidative metabolism of **platyphylline** is primarily mediated by **CYP3A4** [1]. This is the same enzyme that catalyzes the metabolic activation of toxic pyrrolizidine alkaloids.
- **Key Metabolic Pathway:** The predominant oxidative pathway is **dehydrogenation**, leading to the formation of a major metabolite identified as **dehydroplatyphylline carboxylic acid** [1].
- **Absence of Toxic Metabolic Activation:** Unlike retronecine-type pyrrolizidine alkaloids, **platyphylline does not undergo metabolic activation** to form reactive (and toxic) pyrrolic esters. This is due to its saturated necine base structure [1].
- **Metabolic Fate:** The formed dehydro**platyphylline** carboxylic acid is a **water-soluble metabolite** that is readily excreted and cannot interact with cellular macromolecules, which explains the compound's non-toxic nature [1].

The following diagram illustrates this key metabolic pathway and its implications.



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**Platyphylline** undergoes a non-toxic metabolic pathway via CYP3A4, unlike other pyrrolizidine alkaloids.

## Summary of Metabolic Characteristics

The table below summarizes the key characteristics of **platyphylline** metabolism based on current knowledge.

Characteristic	Description for Platyphylline
Major CYP Enzyme	CYP3A4 [1]
Primary Metabolic Reaction	Oxidative dehydrogenation [1]
Key Metabolite Formed	Dehydroplatyphylline carboxylic acid [1]
Formation of Reactive Pyrrolic Esters	Absent [1]
Overall Hepatic Disposition	Predominantly forms an excreted, non-reactive metabolite [1]

Characteristic	Description for Platyphylline
Toxicological Implication	Non-hepatotoxic (attributed to the lack of metabolic activation) [1]

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## References

1. Lack of metabolic activation and predominant formation of an excreted...

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